

# Application Notes and Protocols for L-167307 in MAPK Signaling Pathway Analysis

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## Compound of Interest

Compound Name: L-167307

Cat. No.: B1673703

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## Introduction

**L-167307** is a potent and selective, pyrrole-based inhibitor of p38 mitogen-activated protein kinase (MAPK).[1][2][3] The p38 MAPK signaling pathway is a critical regulator of cellular responses to inflammatory cytokines and environmental stress, playing a key role in processes such as apoptosis, cell cycle regulation, and cytokine production. Dysregulation of this pathway is implicated in a variety of inflammatory diseases, making p38 MAPK a significant therapeutic target. These application notes provide detailed protocols for the use of **L-167307** in the analysis of the p38 MAPK signaling pathway.

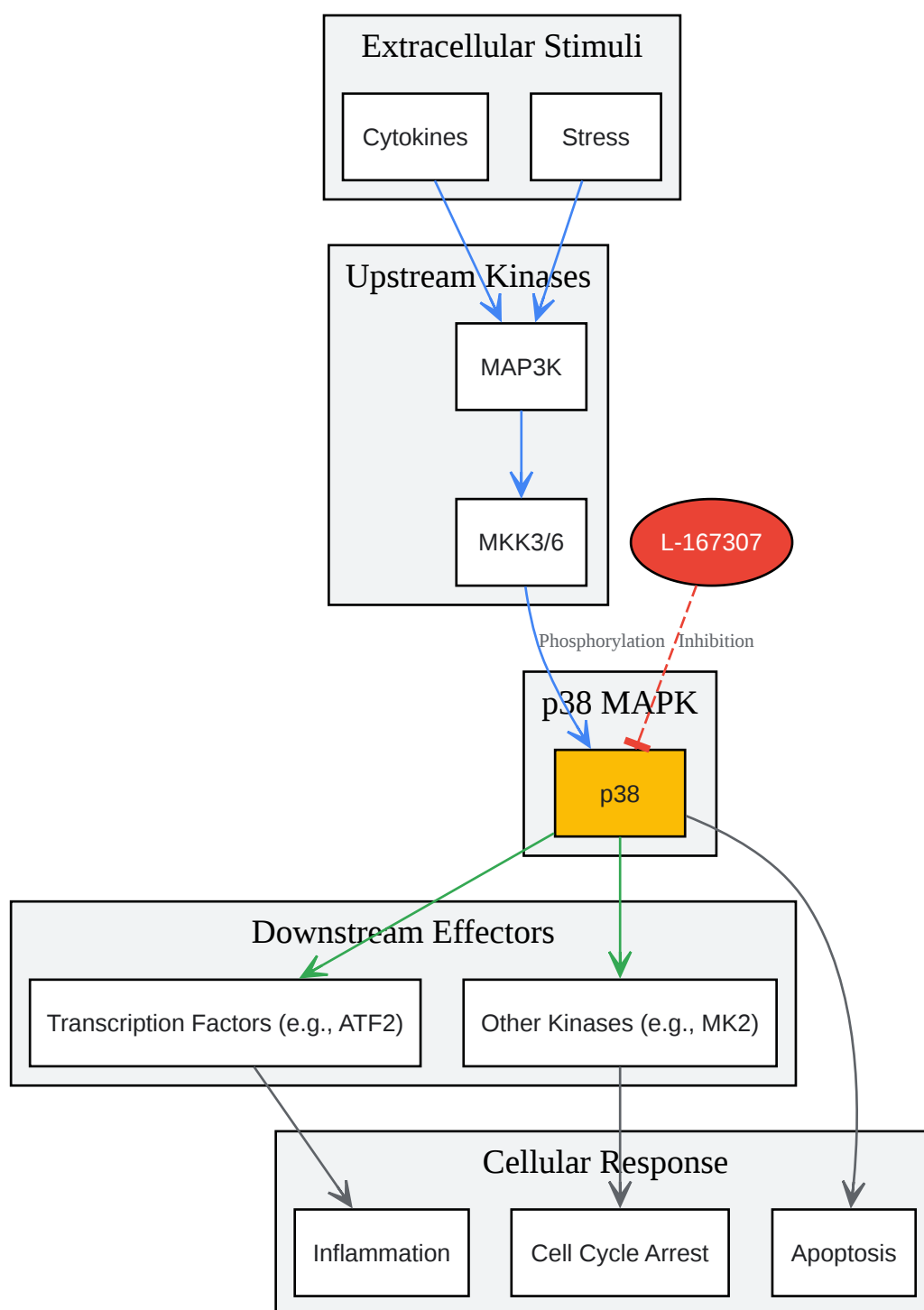
## Quantitative Data Summary

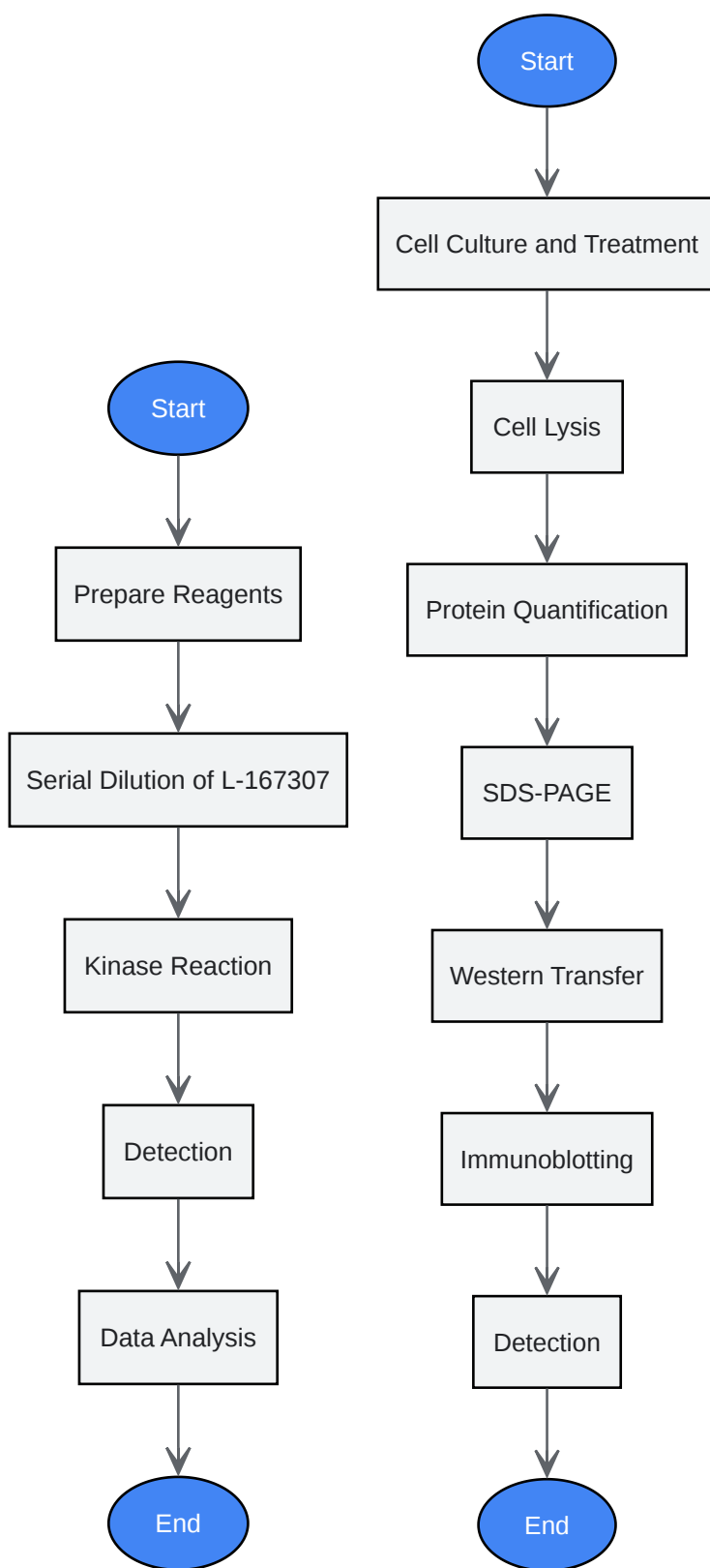
The inhibitory activity of **L-167307** against p38 MAPK has been characterized both in vitro and in vivo. The following table summarizes the key quantitative data for this inhibitor.

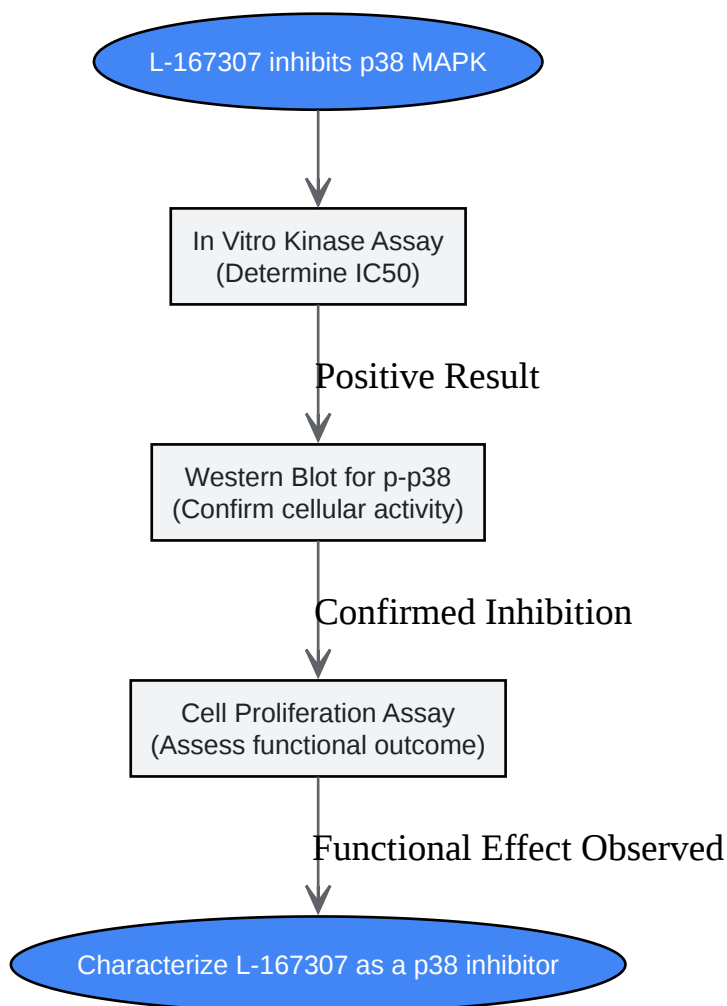
Parameter	Value	Species/System	Reference
IC50 (p38 Kinase)	200 nM	Human recombinant	(de Laszlo et al., 1998)
ID50 (Adjuvant Arthritis Model)	7.4 mg/kg, b.i.d.	Rat	[4]

## Signaling Pathway

The p38 MAPK signaling cascade is a multi-tiered pathway initiated by various extracellular stimuli. This leads to the activation of upstream kinases, which in turn phosphorylate and activate p38 MAPK. Activated p38 then phosphorylates a range of downstream substrates, including transcription factors and other kinases, leading to a cellular response. **L-167307** acts by inhibiting the kinase activity of p38, thereby blocking the downstream signaling events.







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## References

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- 3. MKK7, the essential regulator of JNK signaling involved in cancer cell survival: a newly emerging anticancer therapeutic target - PMC [pmc.ncbi.nlm.nih.gov]

- 4. Function and Regulation in MAPK Signaling Pathways: Lessons Learned from the Yeast *Saccharomyces cerevisiae* - PMC [pmc.ncbi.nlm.nih.gov]
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